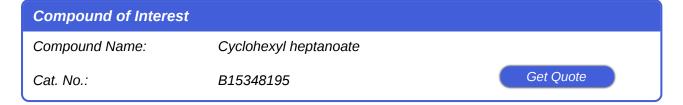


cyclohexyl heptanoate formula and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



Technical Overview of Cyclohexyl Heptanoate

This document provides core chemical data for **cyclohexyl heptanoate**, a compound relevant to researchers, scientists, and professionals in drug development and chemical analysis.

Chemical Properties

Cyclohexyl heptanoate is an ester characterized by its distinct chemical formula and molecular weight, which are fundamental parameters for its use in research and development.

Property	Value
Chemical Formula	C13H24O2[1]
Molecular Weight	212.3285 g/mol [1]

The formula C13H24O2 indicates a composition of 13 carbon atoms, 24 hydrogen atoms, and 2 oxygen atoms.[1] The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the analysis of the compound's purity.[1]

Note on Advanced Technical Data:

The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the fundamental chemical properties of a single compound like **cyclohexyl heptanoate**. Such in-depth documentation would be relevant for studies involving its biological



activity, synthesis pathways, or metabolic fate, which are beyond the scope of this basic chemical data sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cyclohexyl heptanoate [webbook.nist.gov]
- To cite this document: BenchChem. [cyclohexyl heptanoate formula and molecular weight].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15348195#cyclohexyl-heptanoate-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.